

Iron fumarate chemical properties for research applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron fumarate*

Cat. No.: *B083845*

[Get Quote](#)

Iron Fumarate: A Technical Guide for Research Applications

This guide offers a detailed examination of **iron fumarate**'s chemical properties, bioavailability, and relevant experimental methodologies, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

Iron(II) fumarate is a reddish-orange to reddish-brown powder, valued in research and clinical settings as a source of ferrous iron.[1][2][3] It is the iron(II) salt of fumaric acid.[4] Its fundamental properties are summarized below.

Property	Value
Molecular Formula	C ₄ H ₂ FeO ₄ [5] [6] [7]
Molecular Weight	169.90 g/mol [2] [3] [5] [8]
Appearance	Reddish-orange to reddish-brown powder [1] [3] [9]
Melting Point	Decomposes above 280 °C [1] [3] [6] [9]
Solubility in Water	Slightly soluble; 0.14 g/100 mL at 25°C [1] [2] [6]
Iron Content	~32.87% [9] [10]
Density	2.435 g/cm ³ [1] [3] [9]
CAS Number	141-01-5 [1] [2] [5]

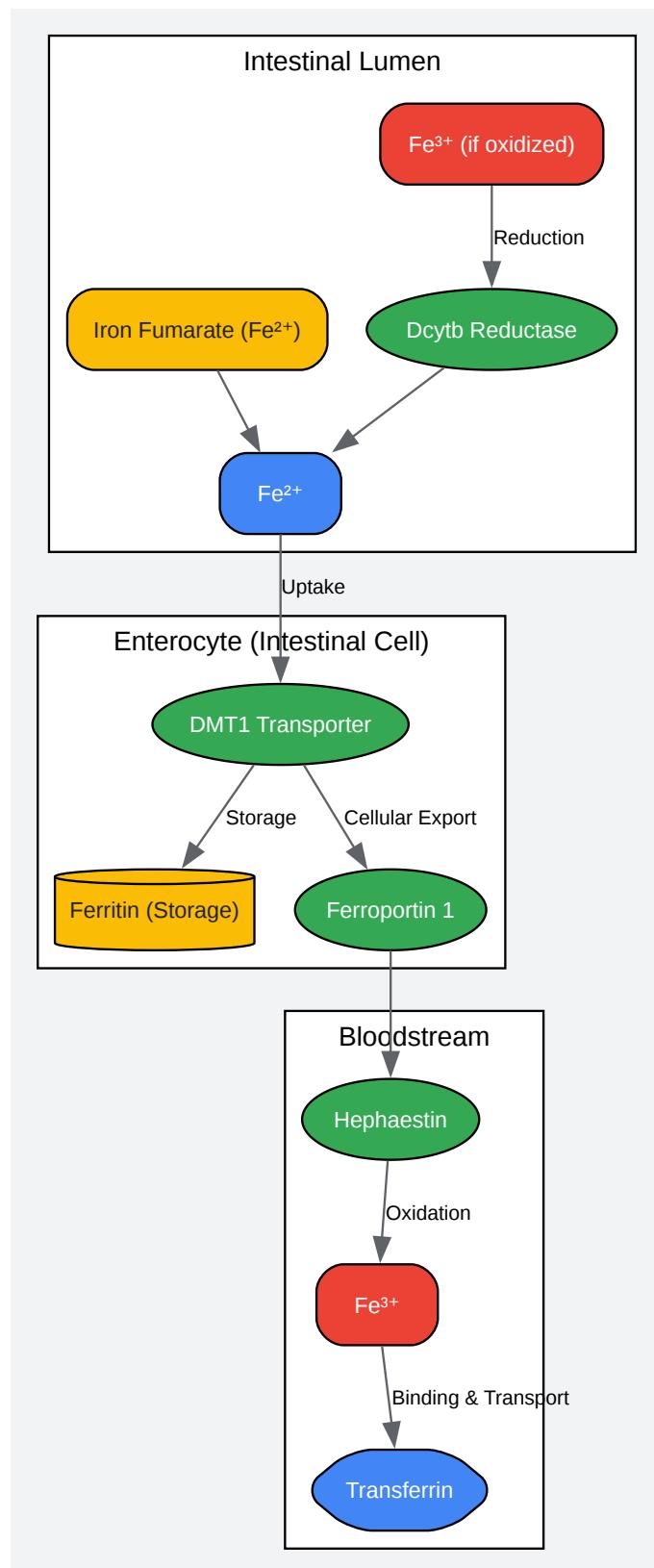
Research Applications and Stability

Iron fumarate is a preferred compound for addressing iron deficiency due to its high iron content and better gastrointestinal tolerance compared to other iron salts.[\[10\]](#)

- Nutritional Science: It is widely used to treat and prevent iron-deficiency anemia.[\[3\]](#) Its application extends to the fortification of foods such as breakfast cereals, enriched flour, and infant formulas to combat iron deficiency on a larger scale.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Drug Development: In pharmaceuticals, it serves as an active ingredient in hematinic supplements.[\[11\]](#) Research focuses on its inclusion in various formulations, including tablets, capsules, and suspensions, often aiming to enhance bioavailability and minimize side effects.[\[12\]](#)[\[13\]](#)
- Stability: **Iron fumarate** is chemically and physically stable under normal storage conditions.[\[12\]](#)[\[14\]](#) However, it is susceptible to oxidation from Fe²⁺ to Fe³⁺ at elevated temperatures (above 473 K or 200 °C).[\[14\]](#)[\[15\]](#) This stability is crucial for its shelf life in both pharmaceutical formulations and fortified foods.[\[12\]](#)

Bioavailability and Absorption Pathway

The absorption of non-heme iron from supplements like **iron fumarate** is a multi-step process occurring predominantly in the duodenum. The pathway involves the reduction of any present ferric iron (Fe^{3+}) to the more soluble ferrous form (Fe^{2+}), followed by transport across the intestinal wall.



[Click to download full resolution via product page](#)

Caption: Simplified pathway of intestinal iron absorption.

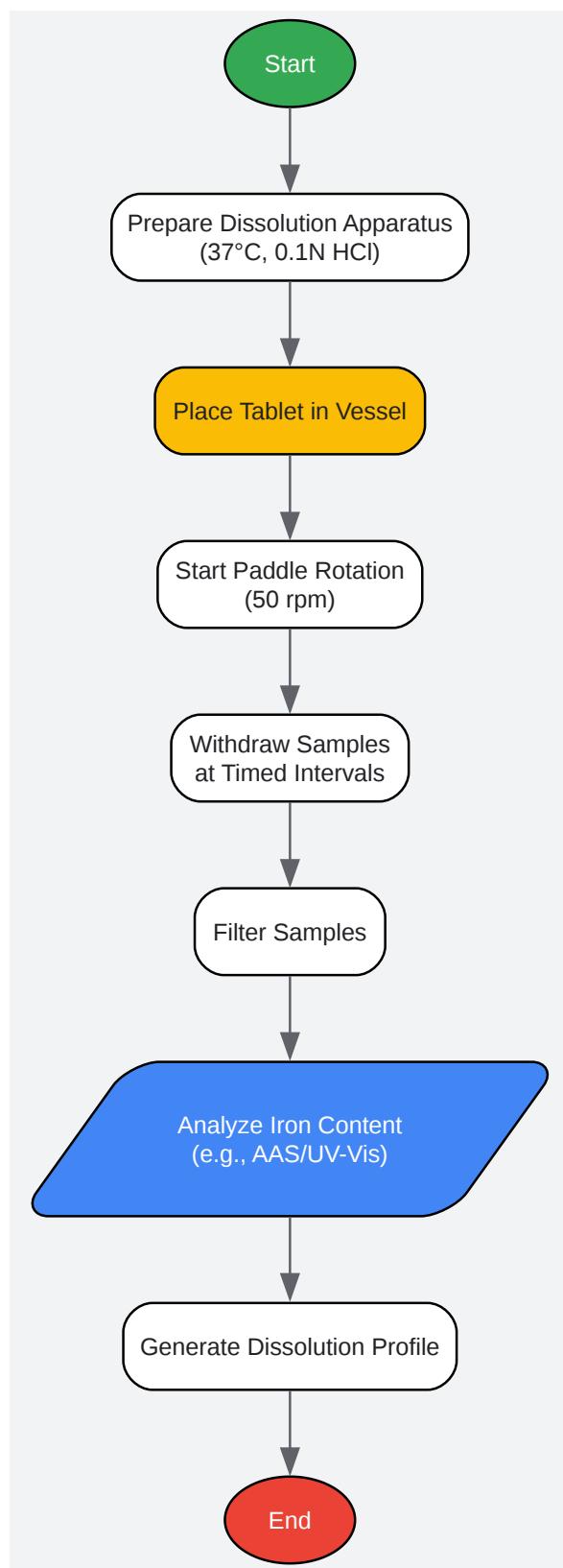
Experimental Protocols

In Vitro Dissolution Testing

Objective: To evaluate the release rate of iron from a solid dosage form (e.g., tablet) of **iron fumarate** under simulated gastrointestinal conditions.

Methodology:

- Apparatus Setup: Utilize a USP Dissolution Apparatus 2 (paddle method) with the vessel maintained at 37 ± 0.5 °C.
- Dissolution Medium: Prepare 900 mL of 0.1 N Hydrochloric Acid (HCl) to simulate gastric fluid. For some formulations, 0.5% sodium lauryl sulfate may be added to the HCl to improve wetting and dissolution.
- Procedure:
 - Place one tablet in each vessel.
 - Begin paddle rotation at a specified speed, typically 50 rpm.
 - Withdraw aliquots (e.g., 5 mL) of the dissolution medium at predetermined time points (e.g., 5, 10, 20, 30, 60, 90 minutes).
 - Replace the withdrawn volume with fresh, pre-warmed dissolution medium.
- Analysis:
 - Filter the collected samples.
 - Determine the iron concentration in each sample using a validated analytical method, such as atomic absorption spectroscopy (AAS) or UV-Vis spectrophotometry after complexation with a chromogenic agent (e.g., ferrozine or 1,10-phenanthroline).
- Data Presentation: Plot the percentage of iron dissolved against time to generate a dissolution profile.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ferrous fumarate | 141-01-5 [chemicalbook.com]
- 2. Ferrous Fumarate FCC [chem-lygzhhg.com]
- 3. grokipedia.com [grokipedia.com]
- 4. Iron(II) fumarate | TargetMol [targetmol.com]
- 5. scbt.com [scbt.com]
- 6. chembk.com [chembk.com]
- 7. 141-01-5 CAS MSDS (Ferrous fumarate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Ferrous Fumarate | C4H2FeO4 | CID 6433164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Iron(II) fumarate - Wikipedia [en.wikipedia.org]
- 10. IRON FUMARATE - Ataman Kimya [atamanchemicals.com]
- 11. Ferrous Fumarate [drugfuture.com]
- 12. lohmann-minerals.com [lohmann-minerals.com]
- 13. The Pharmacokinetics and Pharmacodynamics of Iron Preparations - PMC [pmc.ncbi.nlm.nih.gov]
- 14. przyrbwn.icm.edu.pl [przyrbwn.icm.edu.pl]
- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Iron fumarate chemical properties for research applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b083845#iron-fumarate-chemical-properties-for-research-applications>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com